

# An In-depth Technical Guide to 5-(Ethylthio)thiophene-2-carboxylic acid

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## Compound of Interest

**Compound Name:** 5-(Ethylthio)thiophene-2-carboxylic acid

**Cat. No.:** B1269295

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CAS Number: 101861-40-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-(Ethylthio)thiophene-2-carboxylic acid**, a sulfur-containing heterocyclic compound of interest in medicinal chemistry and materials science. While specific experimental and biological data for this particular derivative is limited in publicly accessible literature, this document consolidates available information and draws upon the well-established chemistry and biological significance of the broader class of thiophene-2-carboxylic acids to offer valuable insights for research and development.

## Chemical and Physical Properties

Quantitative data for **5-(Ethylthio)thiophene-2-carboxylic acid** has been aggregated from various chemical suppliers. It is important to note that some of these properties may be predicted rather than experimentally determined.

Property	Value	Source
CAS Number	101861-40-9	ChemBridge
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>2</sub> S <sub>2</sub>	Sigma-Aldrich
Molecular Weight	188.27 g/mol	Sigma-Aldrich
Appearance	Solid (form)	Sigma-Aldrich, Hit2Lead[1]
Purity	≥95%	Hit2Lead[1]
LogP	2.78	Hit2Lead[1]
Rotatable Bonds	3	Hit2Lead[1]
SMILES String	CCSc1ccc(s1)C(O)=O	Sigma-Aldrich
InChI Key	JELCXTWBBLAQMG- UHFFFAOYSA-N	Sigma-Aldrich

## Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **5-(Ethylthio)thiophene-2-carboxylic acid** are not readily available. However, general synthetic strategies for substituted thiophene-2-carboxylic acids can be adapted. A plausible synthetic approach is outlined below, based on established thiophene chemistry.

## Logical Synthesis Workflow



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Caption: A potential synthetic route to **5-(Ethylthio)thiophene-2-carboxylic acid**.

### Note on Experimental Execution:

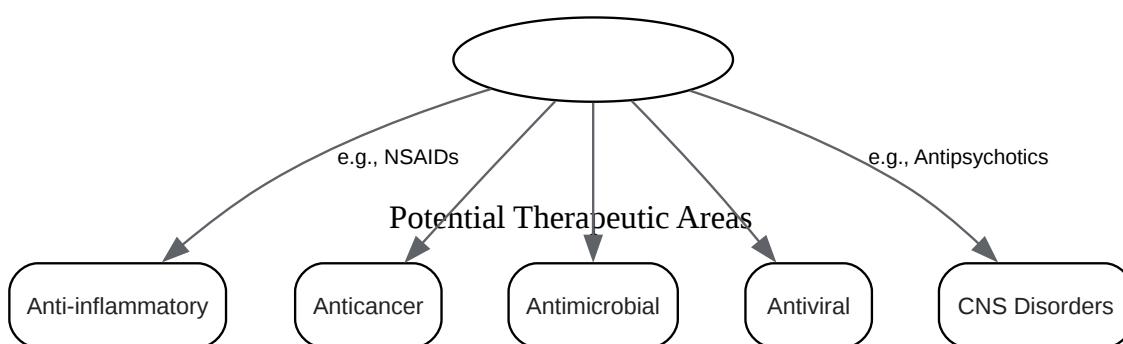
- Purification: Purification of the final product would likely involve standard techniques such as recrystallization from a suitable solvent system or column chromatography on silica gel.
- Analytical Characterization: The structure and purity of the synthesized compound would be confirmed using analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

## Potential Applications in Drug Development

While no specific biological activities or drug development applications have been reported for **5-(Ethylthio)thiophene-2-carboxylic acid**, the thiophene-2-carboxylic acid scaffold is a well-known privileged structure in medicinal chemistry. Thiophene derivatives exhibit a wide range of pharmacological activities, and it is plausible that the title compound could be investigated for similar properties.

## Established Biological Activities of Thiophene Derivatives

Thiophene-containing molecules have been successfully developed into drugs with various therapeutic applications. The ethylthio functional group at the 5-position may modulate the pharmacokinetic and pharmacodynamic properties of the thiophene-2-carboxylic acid core, potentially leading to novel biological activities.



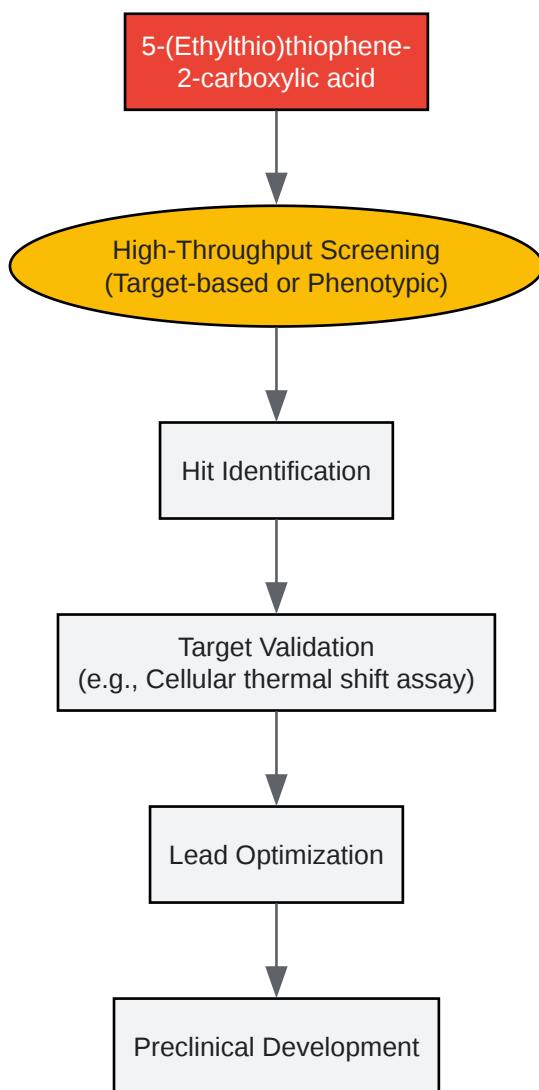
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Caption: Therapeutic areas where thiophene derivatives have shown promise.

## Signaling Pathways of Interest for Thiophene Derivatives

Given the broad bioactivity of thiophene-based compounds, they have been shown to interact with various biological targets and signaling pathways. For drug development professionals, investigating the effect of **5-(Ethylthio)thiophene-2-carboxylic acid** on pathways modulated by other thiophene-containing drugs would be a logical starting point.

### Hypothetical Target Exploration Workflow



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Caption: A generalized workflow for identifying the biological targets of a novel compound.

## Conclusion

**5-(Ethylthio)thiophene-2-carboxylic acid** represents an under-explored derivative of the pharmacologically significant thiophene-2-carboxylic acid family. While specific data on its synthesis, properties, and biological activity are scarce, the established importance of the core scaffold suggests that this compound could be a valuable building block for the discovery of new therapeutic agents and functional materials. Further research is warranted to fully elucidate the chemical and biological profile of this molecule. Researchers are encouraged to use the general methodologies outlined in this guide as a starting point for their investigations.

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## References

- 1. Hit2Lead | 5-(ethylthio)thiophene-2-carboxylic acid | CAS# 101861-40-9 | MFCD00738671 | BB-5119137 [hit2lead.com]
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